

Application Notes and Protocols for FAM-Labeled Peptides in Flow Cytometry Analysis

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Compound of Interest

Compound Name: IRS-1 Peptide, FAM labeled

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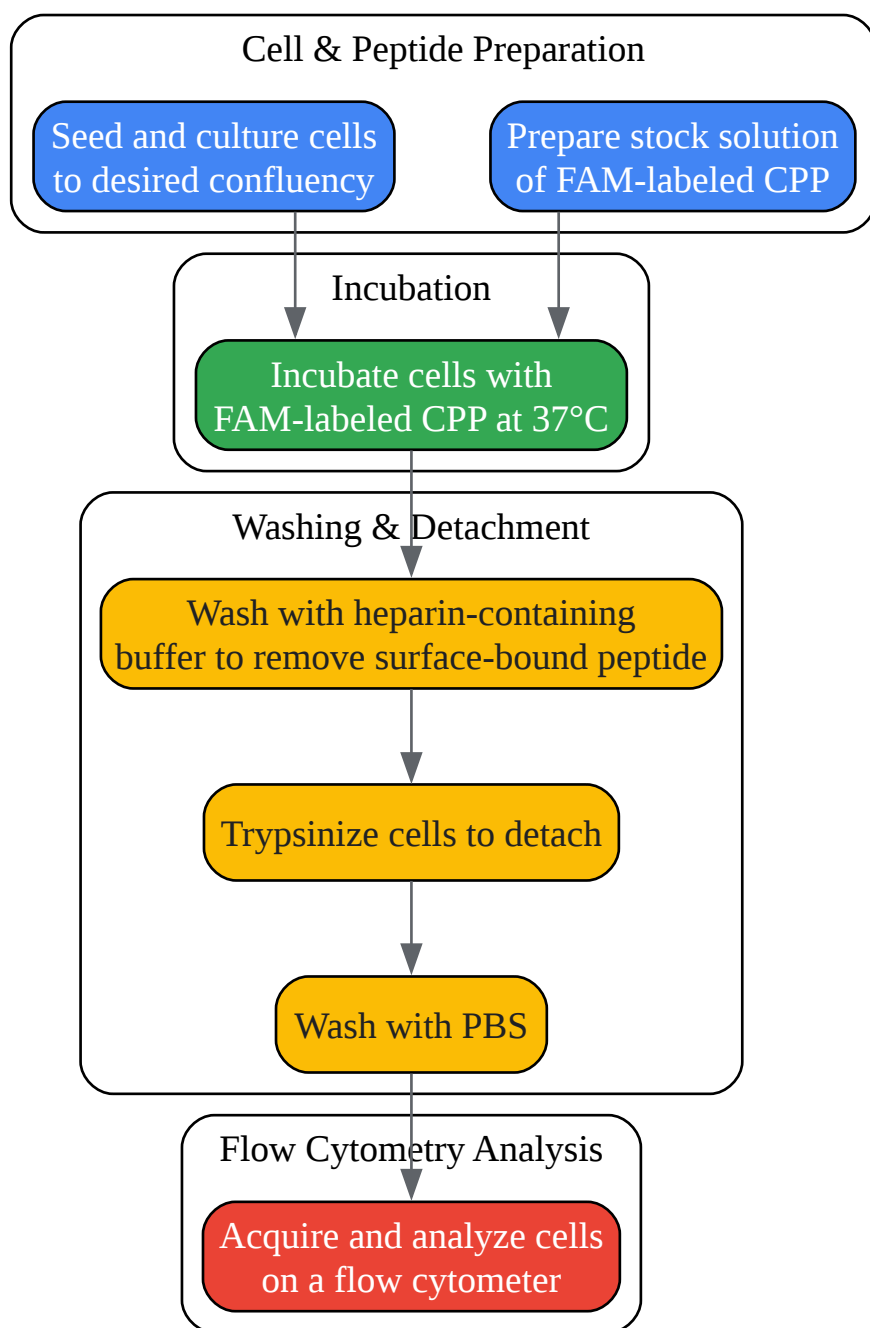
Introduction

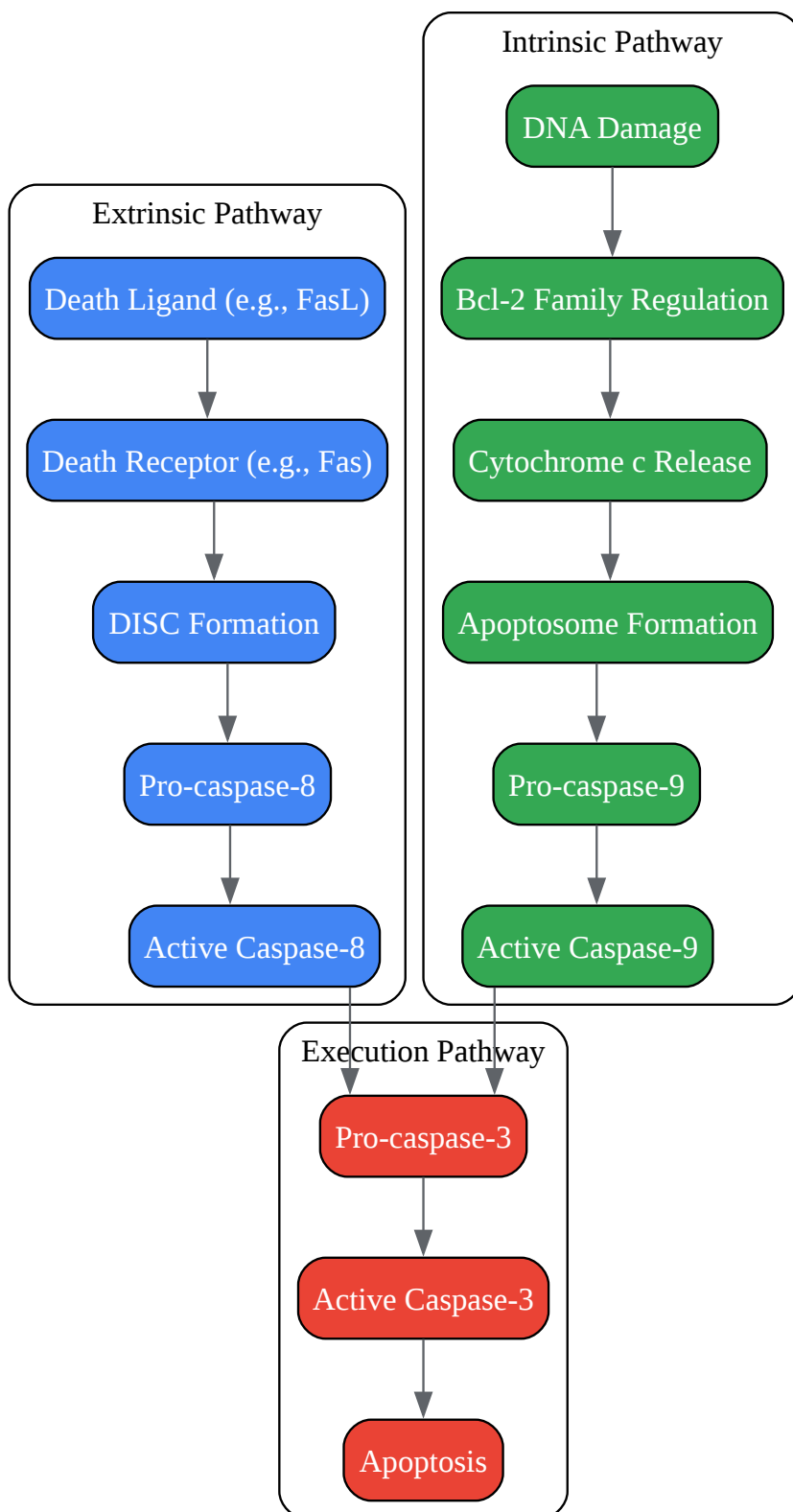
Fluorescein (FAM)-labeled peptides are powerful tools for investigating cellular processes using flow cytometry. The covalent attachment of the FAM fluorophore, which excites at approximately 495 nm and emits at 517 nm, allows for the sensitive detection and quantification of peptide interactions with and within cells.^[1] This document provides detailed application notes and protocols for the use of FAM-labeled peptides in three key research areas: cellular uptake of cell-penetrating peptides, apoptosis detection, and receptor-ligand binding assays.

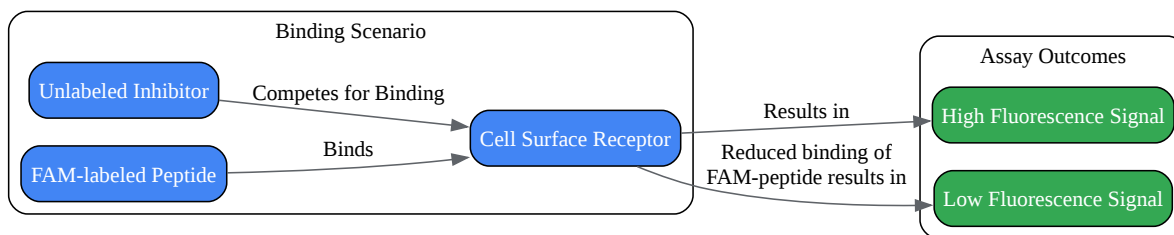
Application 1: Cellular Uptake of Cell-Penetrating Peptides (CPPs)

Cell-penetrating peptides (CPPs) are short peptides that can traverse cellular membranes and deliver various molecular cargoes into cells.^{[2][3]} FAM-labeled CPPs are widely used to quantify their internalization efficiency.^{[2][3]}

Experimental Workflow: Cellular Uptake Assay







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References

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- 3. Precise quantification of cellular uptake of cell-penetrating peptides using fluorescence-activated cell sorting and fluorescence correlation spectroscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
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